

# Sourcing and Validation of Deuterated Dimethyl Chlorothiophosphate (DMPCT-d6): A Technical Guide

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## Compound of Interest

Compound Name: *Dimethyl Chlorothiophosphate-D6*

Cat. No.: *B13432911*

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## Executive Summary

Deuterated Dimethyl Chlorothiophosphate (DMPCT-d6), formally O,O-Dimethyl-d6 phosphorochloridothioate, is a critical isotopic precursor used primarily in the synthesis of deuterated organophosphorus pesticides (e.g., Methyl Parathion-d6, Fenitrothion-d6). These labeled compounds serve as essential internal standards for the precise quantification of pesticide residues in environmental and food safety protocols (LC-MS/MS, GC-MS).

Due to its reactive nature (chloridothioate functionality) and niche application, commercial availability is often limited to specialized isotope manufacturers. This guide outlines the commercial landscape, procurement strategies, and a rigorous self-validating quality control (QC) protocol to ensure the integrity of sourced materials.

## Chemical Profile & Technical Specifications[1][2][3]

Before sourcing, it is imperative to define the exact chemical entity to avoid confusion with non-deuterated or structural isomers (e.g., S-methyl isomers).

Parameter	Specification
Chemical Name	O,O-Dimethyl-d6 phosphorochloridothioate
Synonyms	Dimethyl-d6 chlorothiophosphate; Dimethyl-d6 thiophosphoryl chloride
CAS Number (Labeled)	19262-97-6
CAS Number (Unlabeled)	2524-03-0
Molecular Formula	C <sub>2</sub> D <sub>6</sub> ClO <sub>2</sub> PS
Molecular Weight	~166.59 g/mol (vs. 160.56 for unlabeled)
Isotopic Enrichment	Typically ≥ 98-99 atom % D
Stability	Moisture sensitive; hydrolyzes to O,O-dimethyl-d6 thiophosphoric acid.[1] Store at -20°C under inert gas.

## Commercial Sources & Procurement Strategy

The market for DMPCT-d6 is dominated by specialized stable isotope manufacturers. Unlike commodity chemicals, this compound is often "made-to-order" or stocked in small aliquots (10mg – 1g).

## Primary Manufacturers & Distributors

Based on current catalog data, the following suppliers are verified sources. Note the cross-listing of product codes (e.g., "D-8197"), suggesting CDN Isotopes is a primary originator.

Supplier	Product Code	Enrichment	Notes
CDN Isotopes	D-8197	99% D	Likely the primary manufacturer. Often resold by others.
QMX Laboratories	D-8197	99% D	Uses CDN's OEM code. Reliable distributor in Europe.
BOC Sciences	BLP-017895	N/A	Lists CAS 19262-97-6. Good for bulk inquiries.
Toronto Research Chemicals (TRC)	CDN-D-8197	98% D	Explicitly lists the CDN code. High trust factor for pharma.
Clinivex	RCLS68197	99% D	Sourcing aggregator; useful for hard-to-find stock.

## Procurement "Watch-Outs"

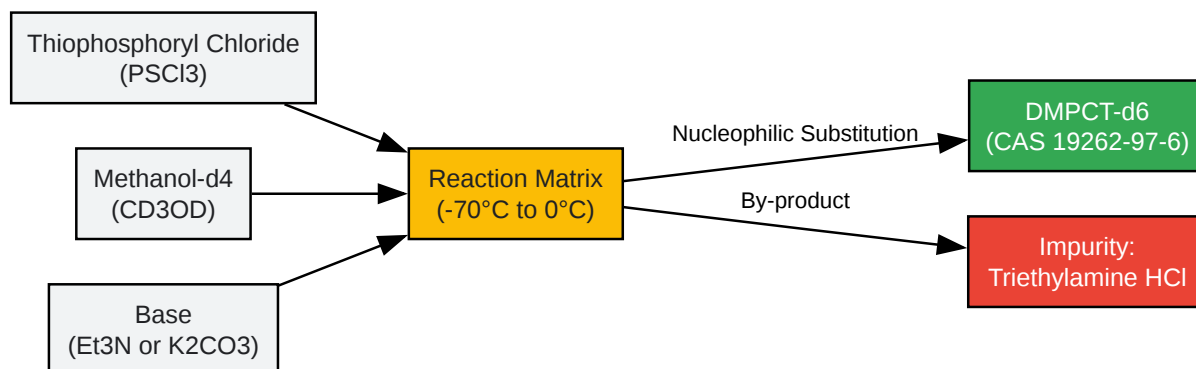
- Purity vs. Enrichment: Ensure the Certificate of Analysis (CoA) specifies both chemical purity (>95%) and isotopic enrichment (>98%). Old stock can hydrolyze, lowering chemical purity while maintaining enrichment.
- Handling: Request shipment in break-seal ampoules or septum-sealed vials under argon to prevent hydrolysis during transit.

## Synthesis & Production Logic

Understanding the synthesis provides insight into potential impurities (e.g., residual methanol-d4, triethylamine salts). If commercial stock is unavailable, the compound can be synthesized in-house using the following validated pathway.

## Reaction Pathway

The synthesis involves the nucleophilic attack of deuterated methanol on thiophosphoryl chloride in the presence of a base (acid scavenger).



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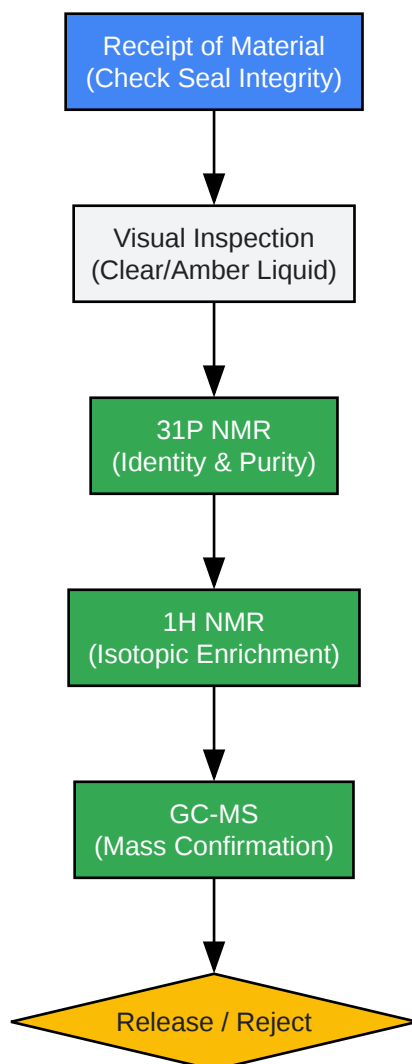
Figure 1: Synthesis pathway for O,O-Dimethyl-d6 phosphorochloridothioate.

Key Mechanistic Insight: The reaction must be controlled (low temperature) to prevent the substitution of the third chlorine atom, which would yield O,O,O-trimethyl-d9 thiophosphate.

## Self-Validating Quality Control (QC) Protocol

Upon receipt of the material, do not rely solely on the vendor's CoA. The following multi-modal validation protocol ensures the compound is correct and viable.

## Validation Workflow



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Figure 2: Incoming material quality control workflow.

## Analytical Criteria

### A. Phosphorus-31 NMR ( $^{31}\text{P}$ NMR)

- Purpose: Primary identification of the phosphorus environment and detection of hydrolysis products.
- Method: Dissolve ~10 mg in  $\text{CDCl}_3$ . Run proton-decoupled  $^{31}\text{P}$  NMR.
- Expected Signal: A singlet at  $\delta \sim 73.0$  ppm (referenced to  $\text{H}_3\text{PO}_4$ ).

- Common Impurities:
  - $\text{PSCl}_3$  (Starting Material): ~30 ppm.
  - Hydrolysis Product  $((\text{CD}_3\text{O})_2\text{P}(\text{S})\text{OH})$ : ~58-60 ppm.

## B. Proton NMR ( $^1\text{H}$ NMR)

- Purpose: Verify isotopic enrichment (absence of  $^1\text{H}$ ).
- Method: Standard  $^1\text{H}$  NMR in  $\text{CDCl}_3$ .
- Expected Result: "Silent" spectrum in the methoxy region (~3.8 ppm).
- Calculation: If a peak is observed at ~3.8 ppm (doublet,  $J_{\text{PH}} \sim 14$  Hz), calculate the ratio against an internal standard to determine % deuteration.
  - Acceptance Criteria: < 2% residual proton signal.

## C. GC-MS (Gas Chromatography - Mass Spectrometry)

- Purpose: Confirm molecular weight and fragmentation pattern.
- Expected m/z:
  - Molecular Ion ( $\text{M}^+$ ): ~166 (for  $^{35}\text{Cl}$ ) and 168 (for  $^{37}\text{Cl}$ ).
  - Comparison: Unlabeled DMPCT has  $\text{M}^+$  at 160. The shift of +6 Da confirms the presence of two  $-\text{OCD}_3$  groups.

## Applications in Downstream Synthesis

DMPCT-d6 is the "lynchpin" reagent for synthesizing a broad class of deuterated organophosphates.

## Case Study: Synthesis of Methyl Parathion-d6

To synthesize the pesticide standard Methyl Parathion-d6, DMPCT-d6 is reacted with sodium 4-nitrophenoxide.

- Reagents: DMPCT-d6 + Sodium 4-nitrophenoxide.
- Solvent: Acetonitrile or MEK.
- Catalyst: CuCl (optional).
- Outcome: High-purity internal standard for regulatory monitoring.

## References

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## Sources

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